

Spectroscopic Characterization of 2-(Decylthio)ethanamine: A Technical Guide

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Compound of Interest

Compound Name: 2-(Decylthio)ethanamine

CAS No.: 29873-30-1

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **2-(decylthio)ethanamine**. Designed for researchers, scientists, and drug development professionals, this document delves into the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for this compound. The guide also outlines detailed experimental protocols for acquiring such data, offering field-proven insights into experimental choices and data interpretation.

Introduction to 2-(Decylthio)ethanamine

2-(Decylthio)ethanamine, also known as DTEA, is an organic compound featuring a long decyl hydrocarbon chain linked to an ethanamine group through a thioether linkage.^[1] Its chemical formula is $C_{12}H_{27}NS$.^[2] The presence of both a lipophilic decyl chain and a hydrophilic amine group gives this molecule amphiphilic properties. This structure is of interest in various industrial applications, including as an antimicrobial agent in cooling water systems and air washing systems.^[1]

Accurate structural elucidation and purity assessment are paramount in scientific research and drug development. Spectroscopic techniques such as NMR, IR, and MS are indispensable

tools for the unambiguous characterization of molecular structures. This guide provides an in-depth look at the expected spectroscopic signature of **2-(decylthio)ethanamine**.

Molecular Structure of **2-(Decylthio)ethanamine**:

Caption: Molecular structure of **2-(Decylthio)ethanamine**.

Predicted Spectroscopic Data

While readily available experimental spectra for **2-(decylthio)ethanamine** are scarce in the public domain, its spectroscopic features can be reliably predicted based on the well-established principles of NMR, IR, and MS, and by analogy to similar aliphatic thioethers and amines.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.

¹H NMR Spectroscopy: The proton NMR spectrum of **2-(decylthio)ethanamine** is expected to show distinct signals for the protons in different chemical environments. The protons on carbons adjacent to the sulfur atom and the amine group will be shifted downfield due to the deshielding effect of these heteroatoms.

¹³C NMR Spectroscopy: The carbon NMR spectrum will provide information on the number of unique carbon environments. Carbons bonded to the sulfur and nitrogen atoms will appear at a lower field compared to the aliphatic carbons of the decyl chain.

Predicted NMR Data Summary:

Assignment	Predicted ^1H NMR Chemical Shift (ppm)	Predicted ^{13}C NMR Chemical Shift (ppm)
CH_3 - (Decyl)	~0.8-0.9	~14
$-(\text{CH}_2)_8$ - (Decyl)	~1.2-1.4	~22-32
$-\text{CH}_2\text{-S-}$	~2.5-2.7	~30-40
$-\text{S-CH}_2\text{-CH}_2\text{-N-}$	~2.7-2.9	~30-40
$-\text{CH}_2\text{-NH}_2$	~2.8-3.0	~40-50
$-\text{NH}_2$	~1.0-3.0 (broad)	-

Note: Predicted chemical shifts are relative to TMS and can vary depending on the solvent used.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Key Predicted IR Absorption Bands:

Functional Group	Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
N-H (Amine)	Stretching	3300-3500	Medium (two bands for primary amine)
C-H (Aliphatic)	Stretching	2850-2960	Strong
N-H (Amine)	Bending	1590-1650	Medium
C-H (Aliphatic)	Bending	1450-1470	Medium
C-N (Aliphatic Amine)	Stretching	1020-1220	Medium-Weak
C-S (Thioether)	Stretching	600-800	Weak

The presence of a primary amine is typically indicated by two N-H stretching bands in the 3300-3500 cm^{-1} region.[3] The C-S stretching vibration is often weak and can be difficult to identify definitively.[4]

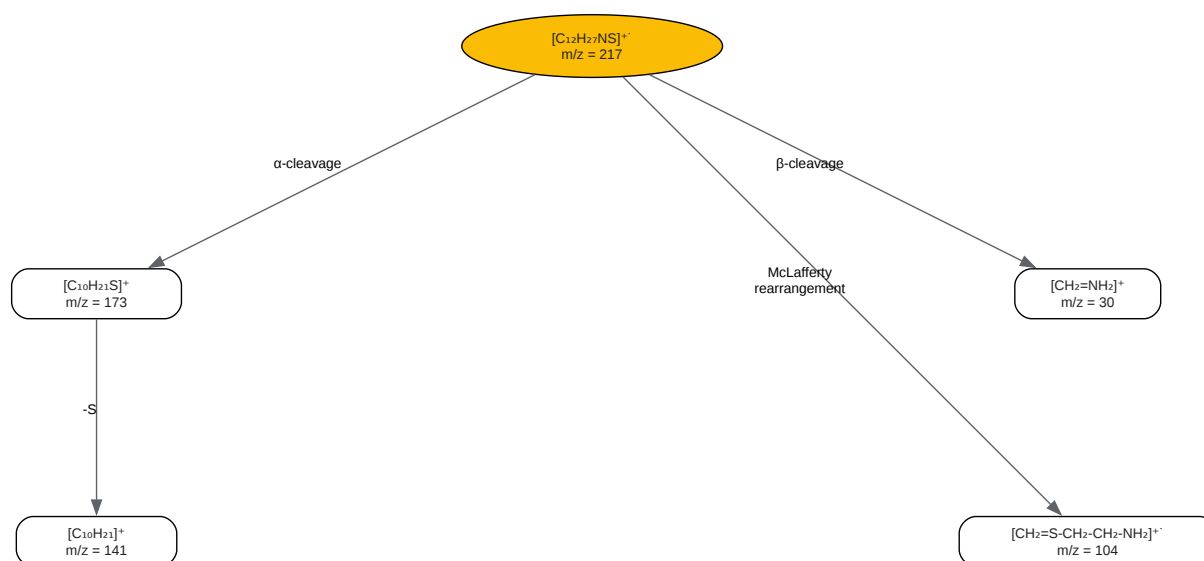
Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

For **2-(decylthio)ethanamine**, the molecular formula is $\text{C}_{12}\text{H}_{27}\text{NS}$, with a molecular weight of approximately 217.42 g/mol and an exact mass of about 217.1864 Da.[2]

Predicted Fragmentation Pathway:

Under electron ionization (EI), the molecular ion peak (M^+) may be observed. The fragmentation of thioethers is often characterized by cleavage of the C-S bond and the C-C bond alpha to the sulfur atom.



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Caption: Predicted major fragmentation pathways for **2-(Decylthio)ethanamine** in Mass Spectrometry.

A prominent peak at $m/z = 30$, corresponding to $[CH_2=NH_2]^+$, is expected from the cleavage of the C-C bond adjacent to the nitrogen atom. Alpha-cleavage next to the sulfur atom can lead to the formation of ions such as $[C_{10}H_{21}S]^+$ ($m/z = 173$) or $[CH_2-S-C_{10}H_{21}]^+$.

Experimental Protocols

The following are generalized protocols for acquiring spectroscopic data for a compound like **2-(decylthio)ethanamine**. Instrument parameters should be optimized for the specific sample and instrument.

NMR Spectroscopy Protocol

- **Sample Preparation:** Dissolve 5-10 mg of **2-(decylthio)ethanamine** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6 , or D_2O). The choice of solvent is critical as it can influence chemical shifts. CDCl_3 is a common choice for non-polar to moderately polar compounds.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (0 ppm).
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal resolution.
- **^1H NMR Acquisition:**
 - Acquire a one-dimensional proton spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
 - Typical parameters include a $30\text{-}45^\circ$ pulse angle and a relaxation delay of 1-2 seconds.
- **^{13}C NMR Acquisition:**
 - Acquire a proton-decoupled ^{13}C spectrum.
 - A larger number of scans and a longer relaxation delay (e.g., 2-5 seconds) are typically required due to the lower natural abundance of ^{13}C and its longer relaxation times.
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Integrate the signals in the ^1H NMR spectrum to determine the relative ratios of protons.

IR Spectroscopy Protocol

- **Sample Preparation:**
 - **Neat Liquid:** If the sample is a liquid, a spectrum can be obtained by placing a thin film of the liquid between two salt plates (e.g., NaCl or KBr).

- Solution: Alternatively, dissolve the sample in a suitable solvent that has minimal IR absorption in the regions of interest (e.g., CCl_4 or CS_2). The spectrum is then recorded in a liquid cell.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty sample holder (or the solvent).
 - Record the sample spectrum.
 - The instrument software will automatically subtract the background spectrum from the sample spectrum to yield the final IR spectrum.
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry Protocol

- Sample Preparation: Prepare a dilute solution of the sample (typically 1 mg/mL) in a volatile solvent such as methanol, acetonitrile, or dichloromethane.
- Instrumentation: A variety of mass spectrometers can be used, such as those equipped with Electron Ionization (EI) or Electrospray Ionization (ESI) sources.
- Data Acquisition (EI-MS):
 - Introduce the sample into the ion source (often via a direct insertion probe or a gas chromatograph).
 - The standard electron energy for EI is 70 eV.
 - The mass analyzer (e.g., a quadrupole or time-of-flight) separates the ions based on their mass-to-charge ratio (m/z).

- Data Acquisition (ESI-MS):
 - Infuse the sample solution into the ESI source at a low flow rate.
 - The amine group is readily protonated, so analysis in positive ion mode is recommended. The expected ion would be the protonated molecule $[M+H]^+$.
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion peak and the major fragment ions. Compare the observed fragmentation pattern with predicted pathways to confirm the structure.

Synthesis Overview

2-(Decylthio)ethanamine hydrochloride can be synthesized by reacting decyl mercaptan with 2-ethyl-2-oxazoline in the presence of a zinc chloride catalyst.[5] The reaction is typically heated, and the resulting intermediate is then hydrolyzed with hydrochloric acid to yield the final product.[5] The free base, **2-(decylthio)ethanamine**, can be obtained by neutralizing the hydrochloride salt with a base such as sodium hydroxide.[6]

Conclusion

The spectroscopic characterization of **2-(decylthio)ethanamine** is crucial for confirming its chemical identity and ensuring its purity for research and industrial applications. This guide provides a detailed overview of the predicted NMR, IR, and MS data, which serve as a valuable reference for scientists working with this compound. The outlined experimental protocols offer a solid foundation for acquiring high-quality spectroscopic data. By combining these predictive insights with rigorous experimental work, researchers can confidently characterize **2-(decylthio)ethanamine** and related molecules.

References

- PrepChem. (n.d.). Synthesis of **2-(decylthio)ethanamine** hydrochloride. Retrieved from [\[Link\]](#)
- Sawicki, E., Stanley, T. W., Hauser, T. R., Elbert, W., & Nee, J. L. (1961). Mass Spectra of Aliphatic Thiols and Sulfides. *Analytical Chemistry*, 33(1), 93-96. [\[Link\]](#)

- PubChem. (n.d.). **2-(Decylthio)ethanamine** hydrochloride. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- PrepChem. (n.d.). Synthesis of **2-(decylthio)ethanamine**. Retrieved from [[Link](#)]
- PubChem. (n.d.). **2-(Decylthio)ethanamine**. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2023, August 9). 10.10: Spectroscopy of Ethers. Retrieved from [[Link](#)]
- Addison, A. W., & Sinn, E. (1983). Spectroscopy and structure of thiolate and thioether complexes of copper(II) and the relationship of their redox chemistry to that of certain copper proteins. *Inorganic Chemistry*, 22(8), 1225-1233. [[Link](#)]
- Ashenhurst, J. (2015, July 5). Thiols And Thioethers. Master Organic Chemistry. Retrieved from [[Link](#)]
- CAS. (n.d.). Ethanamine, 2-(decylthio)-, hydrochloride (1:1). CAS Common Chemistry. Retrieved from [[Link](#)]
- Kucinski, K., et al. (2023). Access to thioethers from thiols and alcohols via homogeneous and heterogeneous catalysis. *Scientific Reports*, 13(1), 20624. [[Link](#)]
- PubChem. (n.d.). Ethanamine, 2-(ethylthio)-. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Human Metabolome Database. (n.d.). ¹H NMR Spectrum (1D, 700 MHz, D₂O, predicted) (HMDB0013231). Retrieved from [[Link](#)]
- Clark, J. (2023, May 31). Infrared spectrum of ethylamine. Doc Brown's Chemistry. Retrieved from [[Link](#)]
- Clark, J. (2023, May 31). ¹H proton nmr spectrum of ethylamine. Doc Brown's Chemistry. Retrieved from [[Link](#)]
- Synthesis and Characterization of 2-Thiophenemethanamine-2H₅ Hydrochloride. (2026, January 6). PMC. Retrieved from [[Link](#)]

- NIST. (n.d.). Ethanamine, N-ethyl-. NIST WebBook. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Ethanamine,n,n-diethyl-, hydrochloride. NIST WebBook. Retrieved from [\[Link\]](#)
- Chemistry Stack Exchange. (2020, September 7). Why does ethylamine have two infra-red spectra? Are both correct?. Retrieved from [\[Link\]](#)
- Dopfer, O., et al. (2015). IR spectrum of the protonated neurotransmitter 2-phenylethylamine: dispersion and anharmonicity of the $\text{NH}_3^+-\pi$ interaction. Physical Chemistry Chemical Physics, 17(38), 25117-25126. [\[Link\]](#)

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Sources

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- 2. 2-(Decylthio)ethanamine | $\text{C}_{12}\text{H}_{27}\text{NS}$ | CID 151161 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 3. infrared spectrum of ethylamine $\text{C}_2\text{H}_7\text{N}$ $\text{CH}_3\text{CH}_2\text{NH}_2$ prominent wavenumbers cm^{-1} detecting ? functional groups present finger print for identification of ethanamine image diagram doc brown's advanced organic chemistry revision notes [\[docbrown.info\]](#)
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